

An In-depth Technical Guide on (S)-1-[4-(Trifluoromethyl)phenyl]ethylamine

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Compound of Interest

Compound Name: (S)-1-[4-(Trifluoromethyl)phenyl]ethylamine

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This guide provides essential physicochemical data for **(S)-1-[4-(trifluoromethyl)phenyl]ethylamine**, a chiral amine derivative of significant interest in medicinal chemistry and synthetic organic chemistry. Its unique structural features, including a stereocenter and a trifluoromethyl group, make it a valuable building block in the development of novel therapeutic agents.

Physicochemical Properties

The fundamental molecular attributes of **(S)-1-[4-(trifluoromethyl)phenyl]ethylamine** are summarized in the table below. These data are critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Citations
Molecular Formula	C ₉ H ₁₀ F ₃ N	[1]
Molecular Weight	189.18 g/mol	[1]

Compound Identification

Below is a diagram illustrating the relationship between the compound's name, its chemical formula, and its molecular weight.



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Fig. 1: Core molecular data for **(S)-1-[4-(trifluoromethyl)phenyl]ethylamine**.

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References

- 1. (R)-1-[4-(Trifluoromethyl)phenyl]ethylamine | 578027-35-7 [chemicalbook.com]
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